

Technical Support Center: Long-Term Storage of Erbium(III) Iodide (ErI3)

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Compound of Interest

Compound Name: Erbium(III) iodide

CAS No.: 13813-42-8

Cat. No.: B085353

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Executive Summary & Material Intelligence

Welcome to the Technical Support Center. You are likely accessing this guide because you have encountered degradation in your **Erbium(III) iodide** stocks or are preparing for a critical synthesis campaign.

The Challenge: **Erbium(III) iodide** (

) is a lanthanide halide with extreme hygroscopicity. Unlike stable oxides,

does not just "get wet"; it undergoes irreversible hydrolysis upon contact with moisture (ppm levels), converting to Erbium Oxyiodide (

) and releasing corrosive Hydrogen Iodide (

) gas.

Visual Integrity Check: Before proceeding, verify the state of your material:

- Pink / Violet: Anhydrous, high purity. (Proceed to Sealing)

- White / Pale Yellow: Surface hydration or oxidation. (Requires Re-sublimation)
- Dark Brown / Black: Free iodine presence or severe decomposition. (Discard or Reprocess)

Core Protocol: Vacuum Sealing Techniques

This protocol is designed to achieve a shelf-life of >5 years. It replaces standard Schlenk storage, which often fails due to grease creep or O-ring permeation over months.

Phase A: Ampoule Selection & Preparation

Why this matters: Borosilicate glass (Pyrex) softens at temperatures too low for effective outgassing of silica surfaces. We strictly recommend Quartz (Fused Silica) for long-term stability.

Feature	Borosilicate (Pyrex)	Quartz (Fused Silica)	Recommendation
Softening Point	~820°C	~1680°C	Quartz (Allows higher bake-out temps)
Thermal Shock	Moderate	Excellent	Quartz (Resists flame sealing stress)
Permeability	Low	Ultra-Low	Quartz (Best for >1 year storage)

Protocol:

- Acid Wash: Soak quartz ampoules in Aqua Regia (3:1 HCl:HNO₃) for 12 hours to remove trace metals.
- Rinse & Dry: Rinse with 18 MΩ deionized water; oven dry at 120°C.
- Flame Bake-Out: Connect empty ampoule to high vacuum (

Torr). Flame the entire tube (cherry red heat) to desorb surface water. Allow to cool under vacuum.

Phase B: Inert Loading (Glovebox)

Environment: Argon or Nitrogen atmosphere (

ppm

,

ppm

).

- Transfer dried ampoules into the glovebox antechamber.
- Load

into the ampoule.
 - Tip: Use a long-stem funnel to prevent powder from sticking to the sealing zone (upper neck). Powder in the seal zone causes cracking during flame sealing.
- The Adapter: Attach a vacuum stopcock adapter (e.g., Rotoflo or high-vacuum PTFE valve) to the ampoule inside the glovebox. Close the valve.

Phase C: The Vacuum Line & Cryogenic Trap

Critical Warning: Iodine vapor destroys rotary vane pump oil. You must use a Liquid Nitrogen () cold trap.

- Transfer: Move the sealed assembly to your vacuum manifold.
- Connect & Purge: Attach to the manifold. Evacuate the hose up to the adapter valve.
- Open: Slowly open the ampoule valve.
- The Heat Sink: Submerge the bottom of the ampoule (containing the) in a water bath or wrap in wet quartz wool.
 - Reasoning: This prevents the heat of the torch from subliming the

during the seal.

- Evacuate: Pump down to

Torr. Allow 30–60 minutes for dynamic pumping to remove any gas adsorbed during transfer.

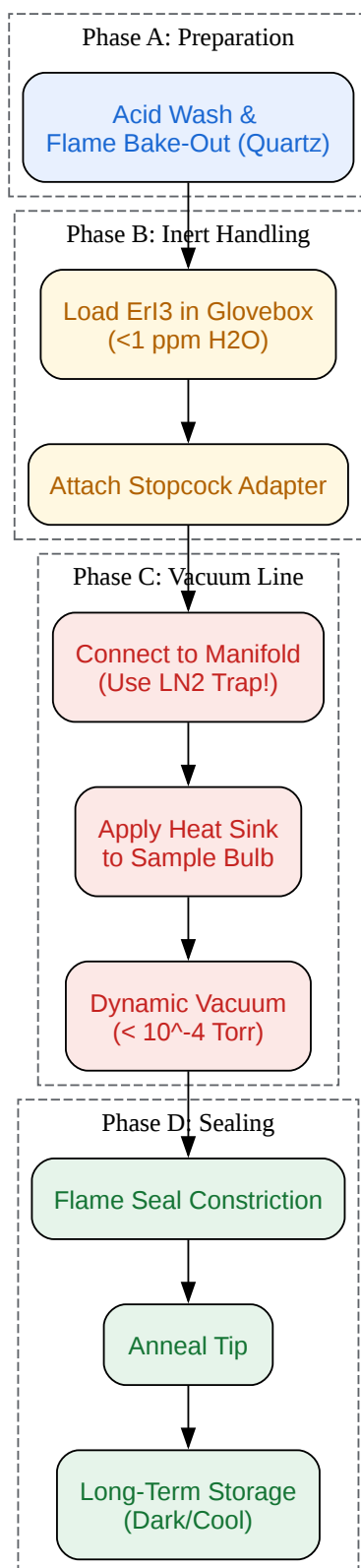
Phase D: Flame Sealing

Equipment: Oxy-Hydrogen or Oxy-Propane torch.

- Constriction: If your ampoule does not have a pre-formed constriction, gently heat the neck (approx. 10cm above sample) to narrow the diameter while under vacuum.
- The Seal: Apply a sharp, hot flame to the constriction. The vacuum will pull the glass inward.
- Twist & Pull: As the glass collapses, twist the ampoule slightly and pull down to detach.
- Anneal: Immediately fan the flame (lower temp) over the tip to anneal the silica and remove thermal stress.

Visualization: The Sealing Workflow

The following diagram illustrates the critical path and decision points for the sealing process.



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Figure 1: Step-by-step workflow for vacuum sealing ErI3, emphasizing the protection of the vacuum pump and the sample integrity.

Troubleshooting & FAQs

Q1: The material turned white/yellow immediately after sealing. What happened? Diagnosis: Vacuum leak or "Virtual Leak."

- Cause: If the ampoule was not baked out properly (Phase A), moisture desorbed from the glass walls once the vacuum was applied. Alternatively, the flame seal was pinholed.
- Fix: If the color change is surface-level, you can attempt to sublime the material to a clean zone of the tube (heating the bottom to 800°C, keeping the top cool) and reseal the clean end. If the whole bulk is yellow, re-synthesis is required.

Q2: My vacuum pump oil turned purple. Is this a problem? Diagnosis: Iodine contamination.

- Cause:

or free iodine sublimed into the pump. This happens if you skip the

trap or if the sample was warm during evacuation.
- Fix: Stop immediately. Iodine degrades pump oil and corrodes internal metal vanes. Change the oil immediately. Flush the pump. Ensure your cold trap is active before opening the ampoule to the line.

Q3: Can I use a standard Schlenk line instead of a dedicated sealing station? Answer: Yes, but with caveats.

- Standard Schlenk lines often only reach

Torr. For >1 year storage, we recommend a diffusion pump or turbomolecular pump to reach

Torr.
- Ensure your Schlenk line has a dedicated trap to catch halogens.

Q4: The quartz tube cracked during cooling. Why? Diagnosis: Thermal stress coefficient mismatch.

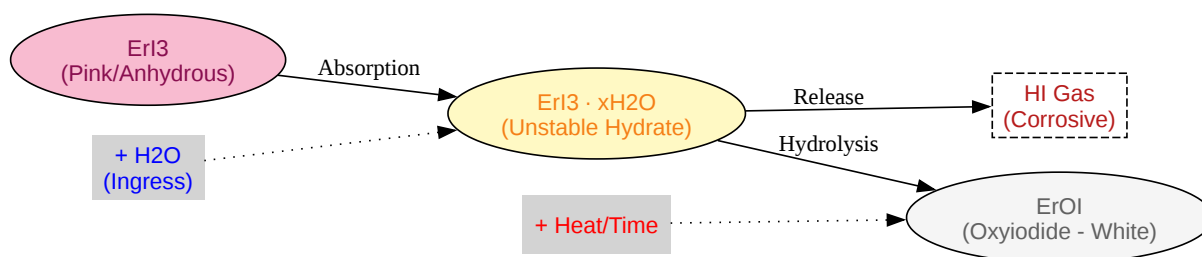
- Cause: Likely caused by

powder adhering to the wall at the seal point. When the quartz melts, it fuses with the salt. Upon cooling, the salt contracts differently than the quartz, shattering the glass.

- Fix: Use a long-stem funnel during loading to keep the neck clean. Tap the ampoule gently to settle all powder before connecting to the vacuum.

Degradation Pathway Visualization

Understanding how the failure occurs helps in prevention.



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Figure 2: Chemical degradation pathway of **Erbium(III) iodide** upon moisture exposure.

References

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Sources

- [1. CAS 13813-42-8: Erbium iodide \(ErI3\) | CymitQuimica \[cymitquimica.com\]](#)
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